

Safety and handling of 1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1*H*-Pyrazolo[3,4-*b*]pyridine-3-carbaldehyde

Cat. No.: B1532341

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An In-Depth Technical Guide to the Safe Handling of **1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde**

Introduction

1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde is a heterocyclic building block of significant interest within the fields of medicinal chemistry and materials science. Its fused pyrazole and pyridine ring system forms a stable, aromatic core, while the aldehyde functional group at the 3-position serves as a versatile synthetic handle for molecular elaboration.^[1] This compound is a key intermediate in the development of novel bioactive molecules, including kinase inhibitors and other targeted therapeutics for oncology, inflammation, and central nervous system disorders.^{[2][3][4]}

The utility of this reagent in research and development necessitates a thorough understanding of its properties to ensure safe and effective handling. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals, detailing the critical aspects of hazard identification, risk mitigation, proper handling protocols, and emergency procedures. Our objective is to pair procedural steps with scientific rationale, fostering a culture of safety and enabling the confident use of this valuable synthetic intermediate.

Compound Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical properties is the foundation of laboratory safety and experimental reproducibility. The key identifiers and characteristics of **1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde** are summarized below.

Property	Data	Reference(s)
IUPAC Name	1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde	[5] [6]
Synonyms	1H-Pyrazolo[3,4-b]pyridine-3-carboxaldehyde	[1]
CAS Number	1010073-87-6	[1] [5] [6]
Molecular Formula	C ₇ H ₅ N ₃ O	[1] [2] [5] [6]
Molecular Weight	147.14 g/mol	[5] [6]
Appearance	Yellow solid powder	
Purity	Typically ≥97%	[5] [6]
Tautomerism	The 1H-tautomer is significantly more stable than the 2H-isomer.	[7]

Hazard Identification and Risk Assessment

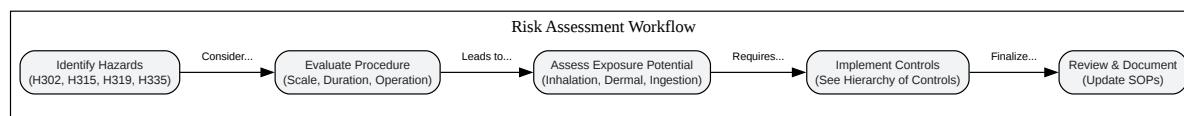
1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde is classified as harmful and an irritant. The hazards stem from the intrinsic properties of its nitrogen-containing heterocyclic core and the reactive aldehyde group. A summary of its GHS classification provides a clear directive for handling.

GHS Classification	Code & Statement	Reference(s)
Pictogram	GHS07 (Exclamation Mark)	[5]
Signal Word	Warning	[5]
Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]
Precautionary Statements	P261, P280, P301+P312, P302+P352, P305+P351+P338	[5]

Expert Analysis of Hazards

The assigned hazard statements are directly linked to the molecule's structure. The pyridine-like nitrogen atoms can interact with biological macromolecules, leading to irritation. Fine powders, as this compound is supplied, pose a significant inhalation risk (H335), capable of irritating the respiratory tract. The aldehyde group can react with proteins, contributing to skin (H315) and eye (H319) irritation. Finally, its classification as harmful if swallowed (H302) is common for many biologically active heterocyclic compounds.

A systematic risk assessment should be performed before any experiment. This involves evaluating the quantity of material being used, the nature of the operation (e.g., weighing vs. reaction in a closed system), and the potential for exposure.

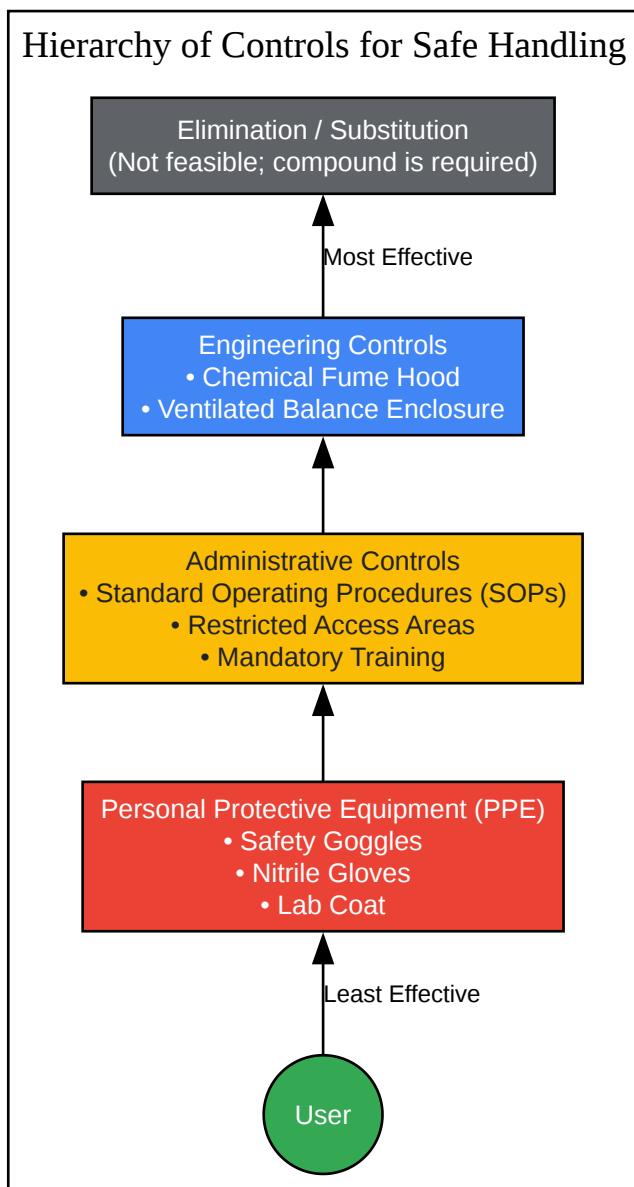


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Figure 1: A workflow for conducting a procedure-specific risk assessment.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to a strict handling protocol is paramount. The primary goal is to minimize exposure through all potential routes by applying the Hierarchy of Controls.



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Figure 2: The Hierarchy of Controls applied to handling the compound.

Protocol: Weighing and Transferring Solid 1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde

This protocol is designed to be self-validating; adherence to each step inherently minimizes the risks identified in Section 2.

- Preparation (Administrative Control):

- Ensure you have read and understood this guide and the supplier's Safety Data Sheet (SDS).
- Verify that the work area is clean and unobstructed.
- Confirm that an appropriate chemical spill kit and emergency eyewash/shower station are accessible.[\[8\]](#)

- Engineering Controls:

- All handling of the solid compound must be performed inside a certified chemical fume hood or a ventilated balance enclosure.
- Causality: This is the most critical step for preventing respiratory exposure (H335) to the fine powder. The negative pressure environment contains any airborne particles away from the user's breathing zone.[\[9\]](#)

- Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles for full protection against dust and splashes. Standard safety glasses are not sufficient.
- Hand Protection: Wear nitrile gloves. Inspect gloves for any defects before use.
 - Causality: Nitrile provides adequate protection against incidental dermal contact. If significant contamination occurs, remove gloves immediately using the proper technique, wash hands, and don fresh gloves.[\[10\]](#)

- Body Protection: A buttoned laboratory coat must be worn to protect against skin contact.
- Procedure (Weighing and Transfer):
 - Place a tared weigh boat on an analytical balance inside the ventilated enclosure.
 - Use an anti-static brush or device on the container and weigh boat if static is an issue.
 - Carefully transfer the desired amount of the yellow powder from the stock bottle to the weigh boat using a clean spatula. Avoid creating dust clouds by moving slowly and deliberately.
 - Securely close the stock bottle immediately after dispensing.
 - To transfer the weighed solid into a reaction vessel, gently tap the powder from the weigh boat. If dissolving, add the solvent to the vessel first, create a vortex with gentle stirring, and then slowly add the solid to the vortex to facilitate dissolution and prevent clumping or splashing.
- Post-Handling:
 - Wipe down the spatula and work surface with a damp cloth (e.g., with 70% ethanol) to decontaminate.
 - Dispose of the weigh boat and any contaminated wipes in the designated solid hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.[\[5\]](#)

Storage and Stability

Proper storage is essential for maintaining the compound's purity and ensuring laboratory safety.

- Storage Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#)[\[11\]](#) A standard laboratory chemical cabinet is appropriate. Some suppliers recommend room temperature storage.[\[2\]](#)

- **Rationale:** A tightly sealed container prevents the hygroscopic uptake of atmospheric moisture and protects the aldehyde functionality from slow air oxidation, which could compromise its reactivity and purity over time.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases.
- **Ignition Sources:** Although the solid itself is not highly flammable, it should be stored away from heat and ignition sources as a general best practice.[\[12\]](#)

Emergency Procedures

Accidents can happen despite careful planning. Rapid and correct response is critical.

First Aid Measures

Exposure Route	First Aid Response	Reference(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.	[5][8][11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical advice if irritation persists.	[5][10]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.	[5][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.	[5][11]

Spill Response Protocol

For a small spill (<1 gram) within a fume hood:

- Alert & Restrict: Alert others in the immediate area. Keep the fume hood sash at a safe working height.
- PPE: Ensure you are wearing the appropriate PPE as described in Section 3.

- **Contain & Absorb:** Cover the spill with a non-combustible absorbent material such as vermiculite, sand, or a chemical spill pillow.[9][13] Do not use paper towels, as this can create dust.
- **Collect:** Carefully sweep the absorbed material into a dustpan and place it into a clearly labeled, sealable container for hazardous waste.
- **Decontaminate:** Wipe the spill area with a damp cloth, followed by a dry one. Place all cleaning materials into the hazardous waste container.
- **Dispose:** Dispose of the sealed waste container according to your institution's hazardous waste procedures.

For larger spills or spills outside of a fume hood, evacuate the area and contact your institution's environmental health and safety (EHS) department immediately.

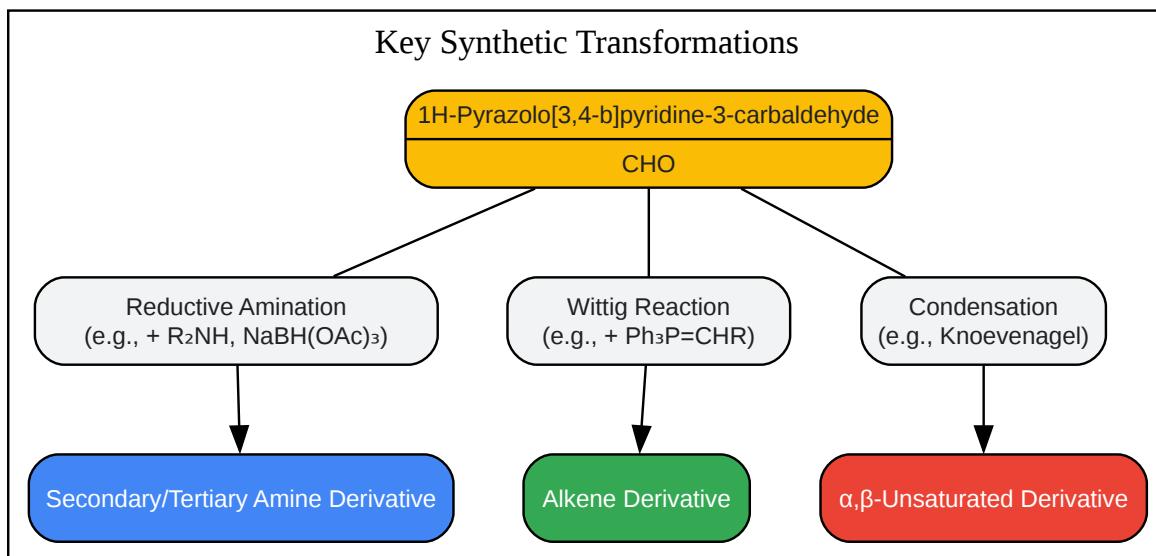
Waste Disposal

All materials contaminated with **1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde** must be treated as hazardous chemical waste.

- **Solid Waste:** Unused compound, contaminated gloves, weigh boats, and cleaning materials should be collected in a dedicated, sealed, and clearly labeled hazardous waste container. [11][14]
- **Liquid Waste:** Solutions containing the compound should be collected in a separate, sealed, and labeled hazardous liquid waste container.
- **Regulatory Compliance:** Never dispose of this chemical down the drain or in the regular trash.[9] All disposal must be conducted in strict accordance with institutional, local, and national environmental regulations.[12][13]

Chemical Reactivity and Synthetic Utility

Understanding the compound's reactivity is key to its effective use. The aldehyde group is the primary site of reaction and serves as an electrophilic handle for building molecular complexity.



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- To cite this document: BenchChem. [Safety and handling of 1H-Pyrazolo[3,4-b]pyridine-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1532341#safety-and-handling-of-1h-pyrazolo-3-4-b-pyridine-3-carbaldehyde]

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